

# 7-Methoxy-1,2,3,4-tetrahydroquinoline chemical properties

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## Compound of Interest

Compound Name:	7-Methoxy-1,2,3,4-tetrahydroquinoline
Cat. No.:	B183376

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An In-depth Technical Guide to the Chemical Properties of **7-Methoxy-1,2,3,4-tetrahydroquinoline**

## Introduction

**7-Methoxy-1,2,3,4-tetrahydroquinoline** is a heterocyclic organic compound that belongs to the tetrahydroquinoline class. The tetrahydroquinoline scaffold is a prominent structural motif found in numerous natural products and synthetic molecules with a wide array of pharmacological activities, making it a "privileged scaffold" in medicinal chemistry.<sup>[1][2]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and biological significance of **7-Methoxy-1,2,3,4-tetrahydroquinoline**, tailored for researchers and professionals in drug development.

## Core Chemical Properties

The fundamental chemical and physical properties of **7-Methoxy-1,2,3,4-tetrahydroquinoline** are summarized below. These computed properties provide a foundational understanding of the molecule's characteristics.

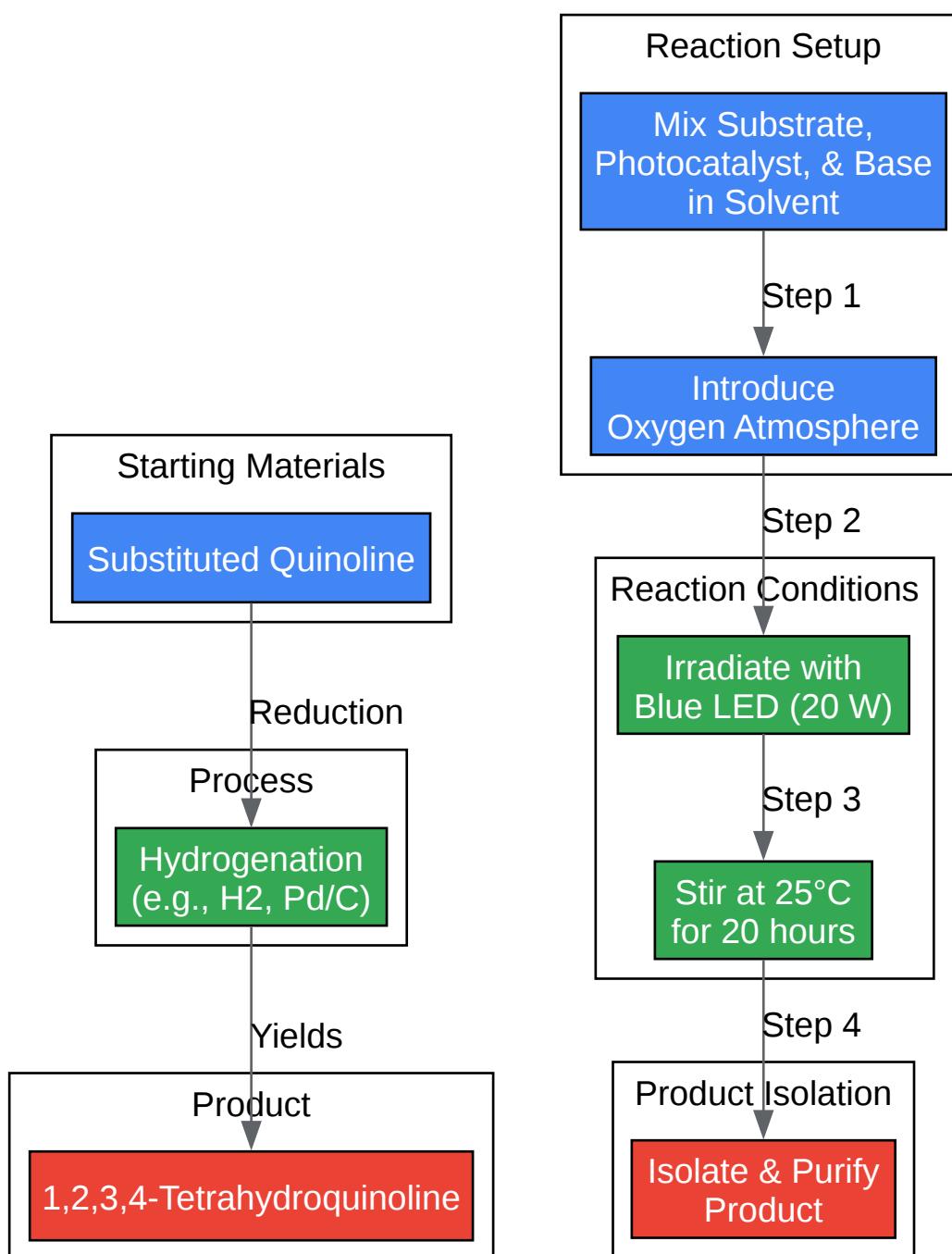
Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO	<a href="#">[3]</a>
Molecular Weight	163.22 g/mol	<a href="#">[3]</a>
IUPAC Name	7-methoxy-1,2,3,4-tetrahydroquinoline	<a href="#">[3]</a>
CAS Number	19500-61-9	<a href="#">[3]</a>
Canonical SMILES	COC1=CC2=C(CCN2)C=C1	<a href="#">[3]</a>
InChI Key	WDKNRIQDGSRBO-UHFFFAOYSA-N	<a href="#">[3]</a>
XLogP3	2.3	<a href="#">[3]</a>
Hydrogen Bond Donor Count	1	<a href="#">[3]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[3]</a>
Rotatable Bond Count	1	<a href="#">[3]</a>

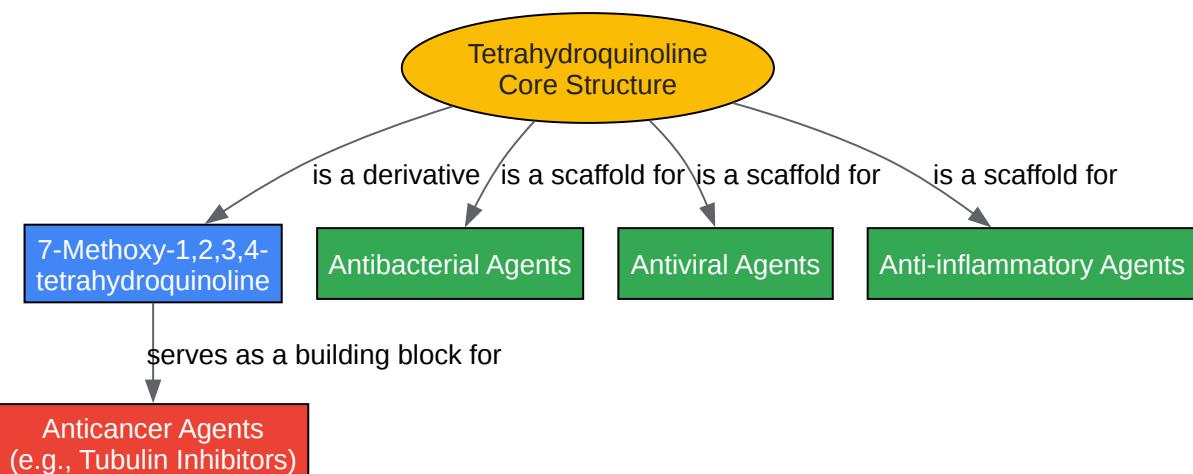
## Synthesis and Reactivity

The synthesis of the tetrahydroquinoline core can be achieved through various methods, most commonly via the hydrogenation of the corresponding quinoline.[\[4\]](#) Domino reactions, which involve multiple transformations in a single operation, have also emerged as a highly effective and green strategy for preparing these scaffolds.[\[2\]](#)

## General Synthesis Approach

A common strategy for synthesizing tetrahydroquinolines involves the reduction of a substituted quinoline. This can be achieved using various reducing agents, including catalytic hydrogenation.





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## References

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